

# 4-Fluorophenol: A Comprehensive Technical Guide to Safety, Handling, and Hazards

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## Compound of Interest

Compound Name: 4-Fluorophenol

Cat. No.: B042351

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This in-depth technical guide provides critical information on the safe handling, potential hazards, and emergency procedures for **4-Fluorophenol** (CAS No: 371-41-5). The following sections detail its chemical and physical properties, toxicological data, and recommended safety protocols to ensure the well-being of laboratory personnel and the integrity of research.

## Chemical and Physical Properties

**4-Fluorophenol** is a white to off-white or yellow-beige crystalline solid.<sup>[1][2]</sup> It is a crucial intermediate in the synthesis of pharmaceuticals, pesticides, and dyes.<sup>[3]</sup> Understanding its physical and chemical properties is fundamental to its safe handling and use in experimental settings.

Property	Value	Source(s)
Molecular Formula	C <sub>6</sub> H <sub>5</sub> FO	[3][4][5][6]
Molecular Weight	112.10 g/mol	[2][4][5]
Appearance	White to off-white/yellow-beige crystalline solid	[1][2][7]
Melting Point	43-46 °C (stable form), 28.5 °C (unstable form)	[3][4][7][8][9]
Boiling Point	185 °C	[3][4][6][9]
Flash Point	68 °C (154.4 °F)	[1][3][9]
Density	~1.22 g/cm <sup>3</sup>	[4][6]
Vapor Pressure	0.569 - 1.19 mmHg at 25 °C	[2][10][11]
Water Solubility	50 - 80 g/L	[3][9]
pKa	9.89 at 25 °C	[3][9]
Stability	Stable under normal temperatures and pressures. [1][3][5][8][9]	

## Hazards and Toxicological Information

**4-Fluorophenol** is classified as a hazardous substance and requires careful handling.[7] It is harmful if swallowed, inhaled, or absorbed through the skin, and it can cause severe skin and eye irritation or burns.[1][5][12]

## GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[5][12]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[5][12]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[5][12]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[5][12]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[5][12]
Specific target organ toxicity – single exposure	Category 3	H335: May cause respiratory irritation.[5]
Hazardous to the aquatic environment, long-term	Chronic 3	H412: Harmful to aquatic life with long lasting effects.[12][13]

## Toxicological Data

Test	Result	Species	Source(s)
LD50 Intraperitoneal	312 mg/kg	Mouse	[5][7][11]

Chronic Health Effects: Prolonged or repeated exposure may lead to cumulative health effects, including damage to the liver and kidneys.[7]

## Safe Handling and Storage

Adherence to strict safety protocols is mandatory when working with **4-Fluorophenol**.

## Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][12]

- Emergency Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[\[1\]](#)[\[12\]](#)

## Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical splash goggles and a face shield.[\[1\]](#)[\[7\]](#)[\[10\]](#)
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves (e.g., PVC, neoprene, or butyl rubber).[\[1\]](#)[\[7\]](#)[\[14\]](#) For prolonged or repeated contact, a glove with a higher protection class is recommended.[\[7\]](#)
  - Clothing: A lab coat or overalls and a PVC apron should be worn.[\[1\]](#)[\[7\]](#)
- Respiratory Protection: If dust or vapors are likely to be generated, a NIOSH/MSHA-approved respirator with a particulate filter is necessary.[\[1\]](#)[\[7\]](#)[\[10\]](#)

## Handling Procedures

- Avoid all personal contact, including inhalation of dust and vapors.[\[7\]](#)
- Do not eat, drink, or smoke in areas where **4-Fluorophenol** is handled.[\[10\]](#)[\[12\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[5\]](#)

## Storage Conditions

- Store in a cool, dry, and well-ventilated area in a tightly sealed container.[\[1\]](#)[\[5\]](#)
- Protect from light.[\[7\]](#)
- Keep away from sources of ignition.[\[1\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong reducing substances (hydrides, nitrides, alkali metals), acids, acid chlorides, and acid anhydrides.[\[1\]](#)  
[\[5\]](#)[\[7\]](#) Phenols can react exothermically with bases and are readily sulfonated and nitrated.[\[7\]](#)

## Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **4-Fluorophenol**.

### First-Aid Measures

Exposure Route	First-Aid Protocol
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[1][10]
Skin Contact	Immediately flush the affected area with large amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.[1][10]
Eye Contact	Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1][10]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][10]

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, fog, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][5][7][10]
- Specific Hazards: Combustion can produce hazardous gases, including carbon monoxide, carbon dioxide, and hydrogen fluoride.[5][7] Dusts may form an explosive mixture with air.[7]

- Protective Equipment: Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).[\[1\]](#)[\[5\]](#)[\[7\]](#)

## Accidental Release Measures

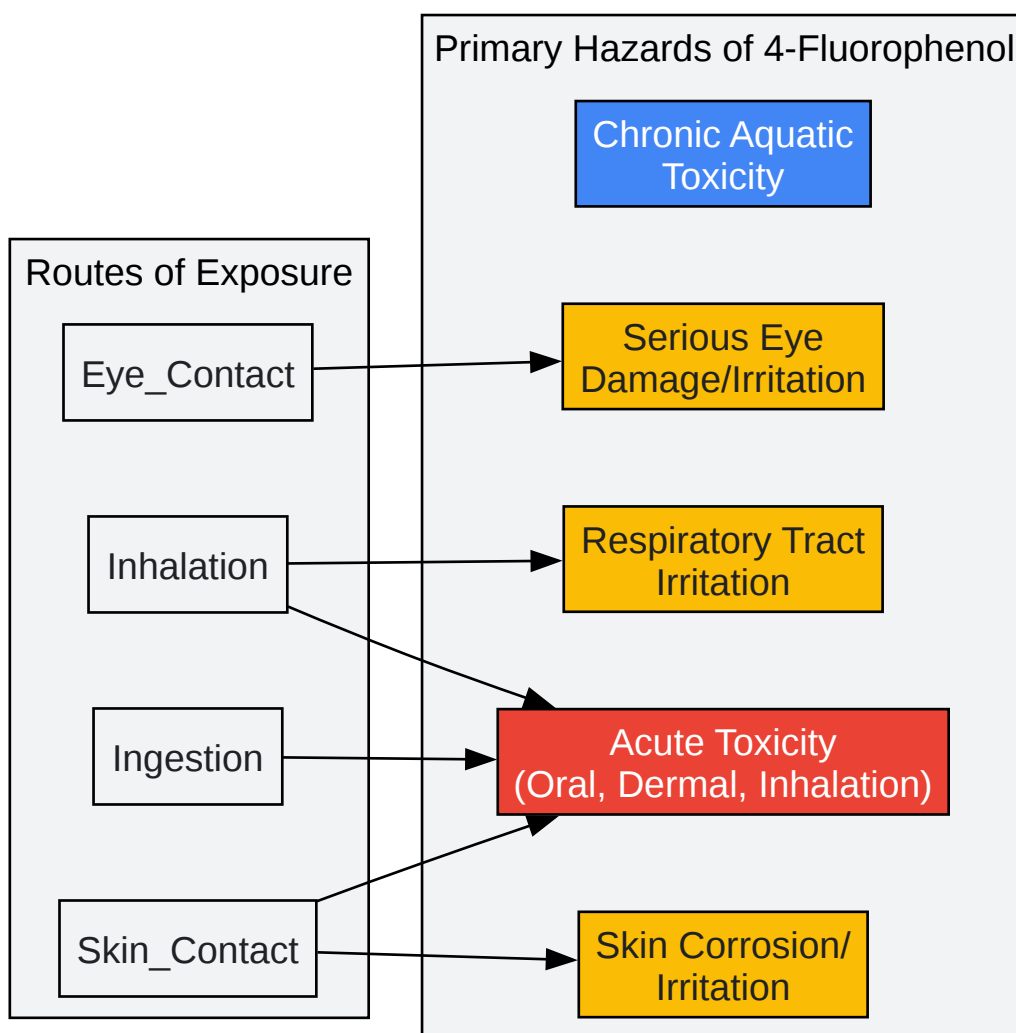
- Minor Spills:
  - Remove all ignition sources.[\[1\]](#)[\[7\]](#)
  - Clean up spills immediately, avoiding dust generation.[\[1\]](#)[\[7\]](#)
  - Wear appropriate PPE.[\[7\]](#)
  - Use dry clean-up procedures and place the material in a suitable, labeled container for disposal.[\[7\]](#)
- Major Spills:
  - Evacuate the area and move upwind.[\[7\]](#)
  - Alert emergency responders.[\[7\]](#)
  - Prevent the substance from entering drains.[\[5\]](#)[\[10\]](#)

## Disposal Considerations

Dispose of **4-Fluorophenol** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow it to enter the sewer system.[\[5\]](#)  
[\[10\]](#)

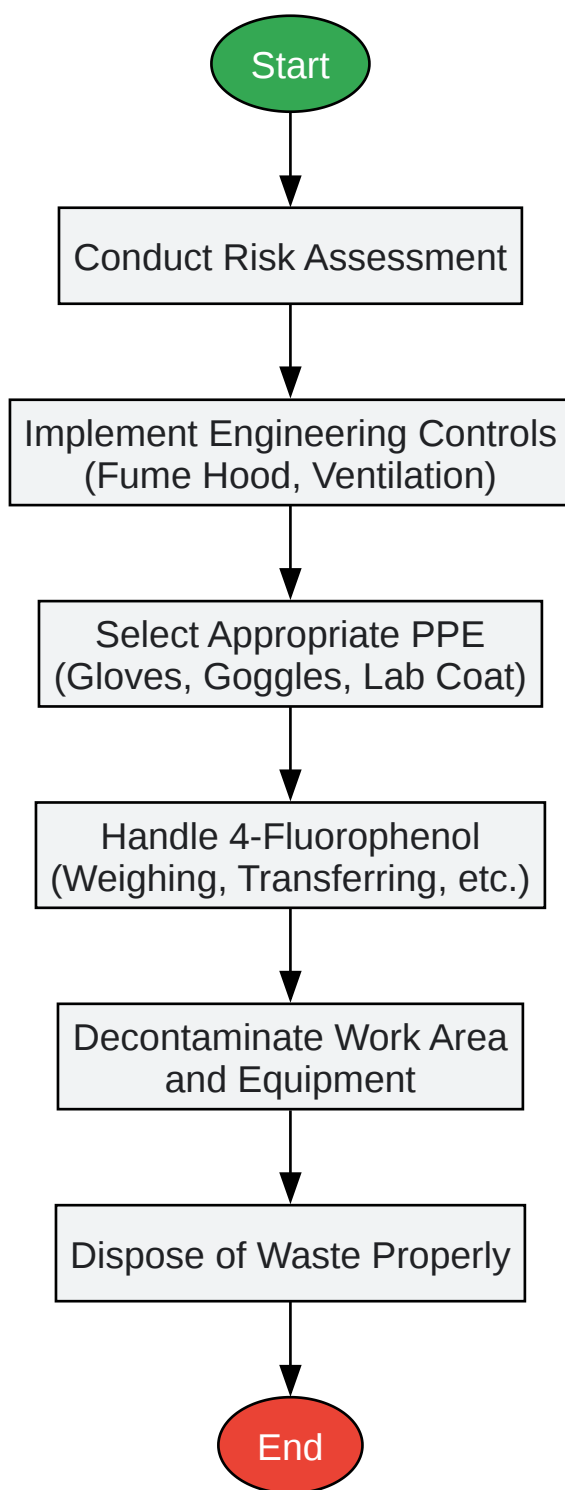
## Experimental Protocols and Visualizations

While specific experimental protocols are highly dependent on the research context, any procedure involving **4-Fluorophenol** should incorporate the safety and handling measures outlined in this guide. The following diagrams illustrate key safety workflows and hazard relationships.



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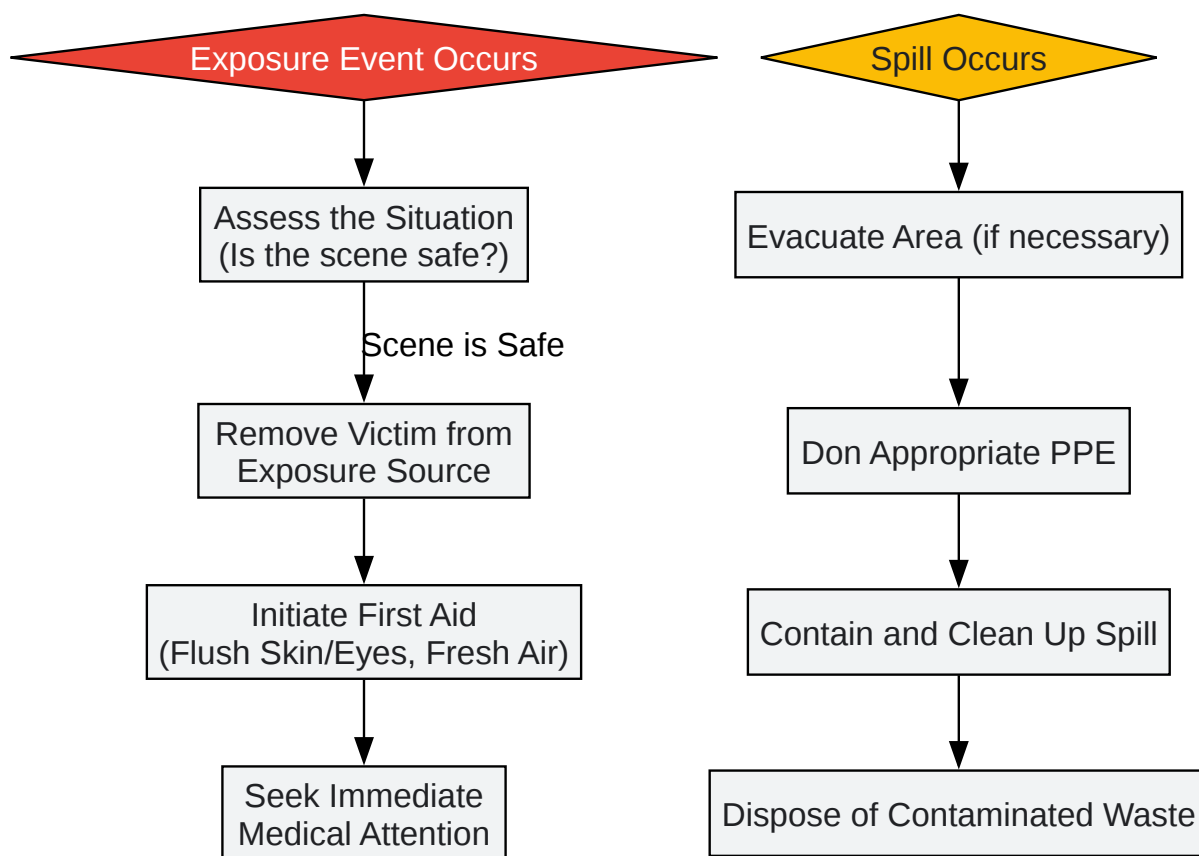
Caption: Hazard profile of **4-Fluorophenol**, outlining its primary health and environmental risks.



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Caption: A logical workflow for the safe handling of **4-Fluorophenol** in a laboratory setting.





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Caption: A flowchart outlining the immediate steps to take in case of an exposure or spill event.

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